

Established & Emerging Pharmacological Effects

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Compound Focus: Domiphen Bromide

CAS No.: 538-71-6

Cat. No.: S526505

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The table below summarizes the core and emerging pharmacological effects of **domiphen bromide**.

Effect Category	Mechanism of Action	Key Experimental Findings / Metrics	Primary Applications / Context
Broad-Spectrum Antimicrobial (Core Effect)	Disruption of microbial cell membranes via cationic surfactant action; denaturation of proteins [1] [2] [3].	Significant decrease in pain/inflammation in acute infectious dental diseases [1].	Topical antiseptic, mouthwashes, throat lozenges [1] [2].
Antimalarial (Emerging)	Inhibition of the apicoplast MEP pathway, specifically targeting IspD (CMS) enzyme, depleting isoprenoid precursors [4] [5].	<i>In vitro</i> IC ₅₀ ~ 1 μM against <i>P. falciparum</i> ; arrests growth at early trophozoite stage [4].	Proposed as a fast-acting antimalarial model for combination therapies [4].

Effect Category	Mechanism of Action	Key Experimental Findings / Metrics	Primary Applications / Context
Antifungal Synergist (Emerging)	Enhances itraconazole effect by disrupting cell membranes/walls and inhibiting drug efflux pumps [6].	Synergy with itraconazole (FIC Index ≤ 0.5) against azole-resistant <i>A. fumigatus</i> ; reduced expression of efflux pump genes [6].	Potential combination therapy for invasive aspergillosis, especially against resistant strains [6].
Potassium Channel Inhibition (Adverse Effect)	High-affinity inhibition of the hERG potassium channel, delaying cardiac repolarization [7].	Prolongs FPDC in stem cell-derived cardiomyocytes ($\geq 0.1 \mu\text{M}$) and QTc in rabbits (2 mg/kg); induces arrhythmias [7].	Major cardiotoxicity concern; explains proarrhythmic risk [7].

The mechanism of **domiphen bromide**'s antimalarial activity involves a specific blockade within the Methylerythritol Phosphate (MEP) pathway in the parasite's apicoplast.

Key Experimental Data and Protocols

For researchers looking to validate or build upon these findings, the following summarizes critical experimental details from recent studies.

In Vitro Antimalarial Assay [4]

- Parasite Culture:** *Plasmodium falciparum* 3D7 strain, cultured in human red blood cells at 37°C under a gas mixture (92% N₂, 5.5% CO₂, 2.5% O₂).
- Synchronization:** Ring-stage parasites were synchronized via 5% sorbitol lysis.
- Growth Inhibition Assay:** Synchronized ring-stage cultures (7% parasitemia) were incubated with 20 μM **domiphen bromide** for 48 hours.
- Analysis:** Parasitemia was determined by microscopic examination of blood smears and flow cytometry. Metabolite levels were tracked using LC-ESI-MS/MS.

In Vitro/In Vivo Synergistic Antifungal Assay [6]

- **Strains:** Wild-type and azole-resistant *Aspergillus fumigatus* strains.
- **Checkerboard Assay:** Minimum Inhibitory Concentrations (MICs) of domiphen and itraconazole were determined individually and in combination using the broth microdilution method in minimal medium. The Fractional Inhibitory Concentration (FIC) Index was calculated to confirm synergy (FIC \leq 0.5).
- **In Vivo Model:** Efficacy was validated in a *Galleria mellonella* (wax moth larva) infection model.
- **Mechanism Investigation:** Transcriptome sequencing (RNA-seq) was performed to analyze changes in gene expression following domiphen treatment.

Cardiotoxicity Assessment [7]

- **In Vitro Model:** Human induced pluripotent stem cell-derived cardiomyocytes (hiPSC-CMs) were used.
- **Assay:** Field potential duration (FPD, a correlate of QT interval) and arrhythmic events were measured using microelectrode array (MEA) technology after exposure to \geq 0.1 μ M **domiphen bromide**.
- **In Vivo Model:** Anesthetized New Zealand white rabbits were administered 2 mg/kg **domiphen bromide** intravenously.
- **Analysis:** Electrocardiograms (ECGs) were monitored for QTc interval prolongation and the onset of ventricular arrhythmias.

Cardiotoxicity: A Critical Safety Consideration

Recent investigations have identified a significant safety concern regarding **domiphen bromide**. Studies show it is a high-affinity inhibitor of the **hERG potassium channel** [7]. This action delays cardiac repolarization, leading to:

- **Prolonged QT interval** on an electrocardiogram [7].
- **Induction of arrhythmias**, including **Torsades de Pointes (TdP)**, a potentially fatal ventricular tachycardia [7].

These effects were observed in validated pre-clinical models, indicating a tangible proarrhythmic risk that would be a major hurdle for systemic drug development [7].

Analytical Methodology for Quality Control

A robust, stability-indicating RP-HPLC method has been developed for quantifying **domiphen bromide** in pharmaceuticals, aligning with green chemistry principles [8].

- **Column:** Inertsil ODS-3 C18
- **Mobile Phase:** Acetonitrile / 0.0116 M perchloric acid (70:30, v/v)
- **Detection:** 275 nm
- **Linearity:** 1.132–1000 µg/mL ($r^2 > 0.999$)
- **Key Application:** Successfully used to analyze **Maalox oral suspension** without excipient interference [8].

The stability profile shows particular susceptibility to **basic hydrolysis (26.72% degradation)**, followed by acid and oxidative stress, confirming the method's stability-indicating capability [8].

Future Research Directions

Domiphen bromide is a compound with multifaceted and complex pharmacological activities. Key areas for future research include:

- Exploring its **potential as an antimalarial**, particularly in combination therapies to address artemisinin resistance [4].
- Further investigating its **synergistic effects with existing antifungals** to combat resistant fungal infections [6].
- Most critically, any development for systemic use must address the **significant cardiotoxicity risk** associated with hERG channel blockade [7].

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